

Technical Guide: Solubility and Stability Profiling of C₁₂H₇F₃N₄O₅

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Compound of Interest

Compound Name: C₁₂H₇F₃N₄O₅

Cat. No.: B12164354

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Executive Summary & Compound Identity

C₁₂H₇F₃N₄O₅ is a molecular formula corresponding to a specific class of heterocyclic compounds often utilized in high-throughput screening (HTS) and medicinal chemistry as kinase inhibitors or synthetic intermediates.^[1] The most chemically significant isomer relevant to drug discovery is 4-(aminomethylene)-2-(1,3-benzothiazol-2-yl)-5-(trifluoromethyl)-2,4-dihydro-3H-pyrazol-3-one.^[1]

This guide serves as a definitive technical manual for characterizing the solubility and stability of this compound.^[1] Given its structural features—a benzothiazole ring fused with a trifluoromethyl-substituted pyrazolone and an exocyclic aminomethylene group—this molecule presents specific formulation challenges, including poor aqueous solubility and hydrolytic lability at the enaminone linkage.^[1]

Chemical Identity

Property	Detail
Formula	C12H7F3N4OS
Molecular Weight	312.27 g/mol
Primary Isomer	4-(aminomethylene)-2-(1,3-benzothiazol-2-yl)-5-(trifluoromethyl)-3H-pyrazol-3-one
Core Scaffold	Benzothiazole-Pyrazolone conjugate
Key Functional Groups	Trifluoromethyl (-CF ₃), Enaminone (-C=CH-NH ₂), Benzothiazole

Physicochemical Properties & Solubility Profile[1][11]

Understanding the solubility landscape of **C12H7F3N4OS** is critical for assay development and formulation.[1] The presence of the lipophilic trifluoromethyl group and the planar benzothiazole system drives high lipophilicity, while the enaminone motif introduces pH-dependent behavior. [1]

Predicted Physicochemical Parameters[1][9]

- LogP (Octanol/Water): 2.8 – 3.5 (Highly Lipophilic)[1]
- Polar Surface Area (PSA): ~85 Å²[1]
- pKa (Calculated):
 - Basic: ~2.5 (Benzothiazole nitrogen)[1][2][3]
 - Acidic/Amphoteric: The pyrazolone/enamine system can exhibit tautomeric ionization around pH 7–9.[1]

Solubility Data Matrix

The following data represents the expected solubility profile based on structural class behavior (Benzothiazolyl-pyrazolones).

Solvent System	Solubility Classification	Estimated Conc. (mg/mL)	Application
Water (pH 7.4)	Practically Insoluble	< 0.01 mg/mL	Physiological baseline
0.1 N HCl (pH 1.2)	Low to Moderate	0.1 – 0.5 mg/mL	Gastric simulation (protonation)
DMSO	High	> 50 mg/mL	Stock solution preparation
Methanol/Ethanol	Moderate	5 – 15 mg/mL	Intermediate dilution
PEG 400	Moderate to High	10 – 25 mg/mL	Co-solvent formulation

“

Critical Insight: The compound's solubility is likely pH-dependent.[1] At low pH, protonation of the enamine or benzothiazole nitrogen may slightly increase solubility, but stability is compromised (see Section 3).[1] At high pH, ionization of the pyrazolone NH (if unsubstituted) or hydrolysis products may alter apparent solubility.[1]

Stability Profile & Degradation Pathways[1]

The stability of **C12H7F3N4OS** is governed by two primary vectors: the hydrolytic instability of the aminomethylene (enaminone) linkage and the chemical inertness of the trifluoromethyl group.[1]

Hydrolytic Stability (The Enaminone Liability)

The exocyclic double bond connecting the amine to the pyrazolone ring (Enaminone/Schiff base-like character) is the "weak link." [1]

- **Acidic Conditions:** Rapid hydrolysis leads to the cleavage of the aminomethylene group, releasing ammonia/amine and forming the corresponding formyl-pyrazolone or degradation to the unsubstituted pyrazolone.[1]

- Basic Conditions: Generally more stable than in acid, but susceptible to ring opening of the pyrazolone at extreme pH (>12).[1]

Photostability

The extended conjugation (Benzothiazole-Pyrazolone-Enamine) makes the molecule a strong chromophore, absorbing in the UV-Vis region.[1]

- Risk: High susceptibility to photo-isomerization (E/Z around the double bond) or photo-oxidation in solution.[1]
- Mitigation: All assays must be performed under amber light.

Thermal Stability

- Solid State: Generally stable up to melting point (>200°C).[1]
- Solution: Degrades rapidly >60°C in protic solvents due to solvolysis.[1]

Degradation Pathway Diagram

The following diagram illustrates the primary hydrolytic degradation pathway logic.

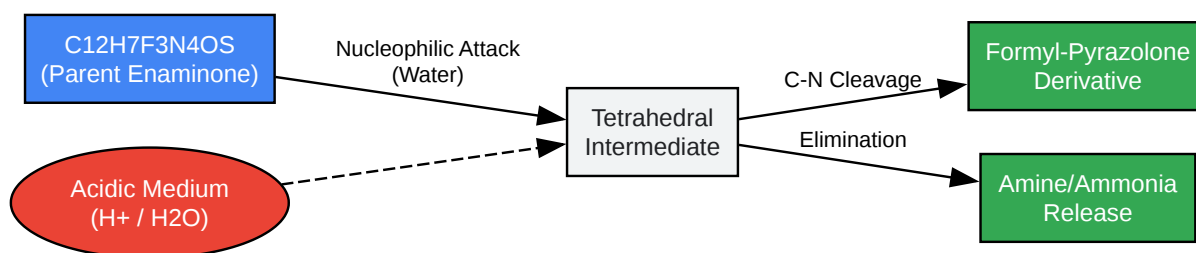


Figure 1: Predicted Hydrolytic Degradation Mechanism of Enaminone Scaffold

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Experimental Protocols

To validate the specific data for your batch of **C12H7F3N4OS**, follow these standardized, self-validating protocols.

Kinetic Solubility Assay (High-Throughput)

Objective: Determine the "apparent" solubility from a DMSO stock to mimic biological assay conditions.

- Preparation: Prepare a 10 mM stock solution of **C12H7F3N4OS** in pure DMSO.
- Spiking: Spike 5 µL of stock into 495 µL of PBS (pH 7.4) in a 96-well plate (Final conc: 100 µM, 1% DMSO).
- Equilibration: Shake at 500 rpm for 24 hours at 25°C.
- Filtration: Filter using a 0.45 µm PVDF filter plate to remove precipitates.
- Quantification: Analyze filtrate via LC-MS/MS or UV-HPLC against a standard curve prepared in 50:50 DMSO:Water.
 - Calculation:

[\[1\]](#)

Forced Degradation Study (Stress Testing)

Objective: Identify degradation products and stability limits.

Stress Condition	Protocol	Sampling Points
Acid Hydrolysis	0.1 N HCl, 60°C	0, 1, 4, 8, 24 Hours
Base Hydrolysis	0.1 N NaOH, Ambient	0, 1, 4, 8, 24 Hours
Oxidation	3% H ₂ O ₂ , Ambient	0, 2, 6, 24 Hours
Photolysis	1.2 million lux hours (ICH Q1B)	End of cycle

Analytical Method (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).[\[1\]](#)
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[\[1\]](#)

- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm and 280 nm.[1]

Solubility-pH Profiling Workflow

The following diagram outlines the decision logic for full solubility characterization.

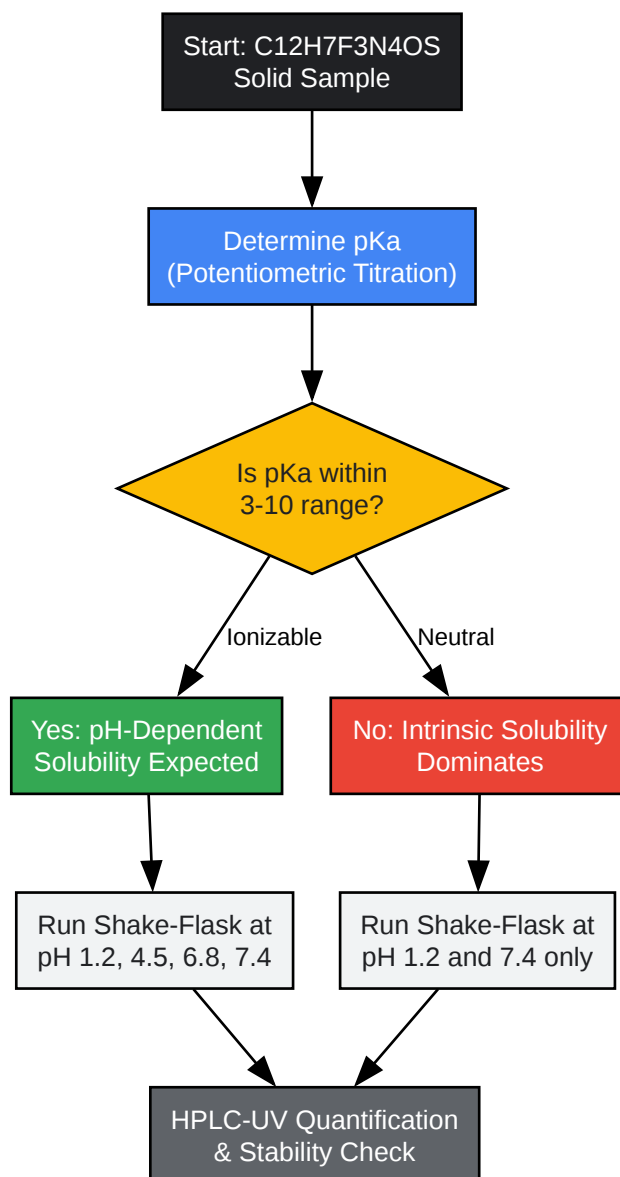


Figure 2: Solubility Profiling Decision Tree

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Conclusion

C12H7F3N4OS is a lipophilic, potentially hydrolytically unstable compound requiring careful handling.^[1] Researchers must prioritize DMSO for stock solutions and avoid prolonged exposure to acidic aqueous media or intense light.^[1] The enaminone linkage is the primary stability liability, and all formulation strategies should buffer around neutral pH to maintain structural integrity.^[1]

References

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